

Personal protective equipment for handling AU1235

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Compound of Interest

Compound Name: AU1235

Cat. No.: B15564615

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Essential Safety and Handling Guide for AU1235

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the MmpL3 inhibitor, **AU1235**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Immediate Safety and Handling Precautions

Before working with **AU1235**, it is imperative to consult the manufacturer's Safety Data Sheet (SDS). While a specific SDS for **AU1235** is not publicly available, safety precautions for similar adamantyl urea compounds should be followed. Always handle this compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or aerosols[1].

Personal Protective Equipment (PPE):

The following personal protective equipment should be worn at all times when handling **AU1235**:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[2].

- Hand Protection: Chemical-resistant gloves (e.g., nitrile or latex) are mandatory to prevent skin contact[1][2].
- Body Protection: A lab coat or other appropriate protective clothing is required to prevent skin exposure[1][2].

Storage and Stability

Proper storage of **AU1235** is crucial to maintain its potency and ensure safety.

Storage Condition	Solid AU1235	AU1235 Stock Solutions (in DMSO)
Long-Term Storage	Store at -20°C for up to 3 years.	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 2 years or -20°C for up to 1 year[3].
Short-Term Storage	Store at 4°C for up to 2 years.	Aliquots can be stored at 4°C for up to a week[4].
Light and pH Sensitivity	Store in light-protected vials (e.g., amber) to prevent potential photodegradation[4].	Most stable in a pH range of 4-8. Stability decreases at more acidic or alkaline pH values[4]. It is recommended to prepare fresh dilutions in your assay medium for each experiment[4].
Solvent for Stock Solution	N/A	High-quality, anhydrous dimethyl sulfoxide (DMSO) is the recommended solvent[4].

Operational Plan: Handling and Experimental Use

- Preparation of Stock Solutions:

- Dissolve solid **AU1235** in anhydrous DMSO to the desired concentration. If precipitation is observed, gentle warming and/or sonication can be used to aid in redissolving the compound[4].
- Experimental Dilutions:
 - Perform serial dilutions of the DMSO stock solution in the appropriate assay medium.
- Handling Precautions during Experiments:
 - Use with adequate ventilation and minimize dust generation and accumulation[2].
 - Avoid contact with eyes, skin, and clothing[2].
 - Wash hands thoroughly after handling[2].

Disposal Plan: Step-by-Step Protocol

All materials contaminated with **AU1235** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations[1].

- Waste Identification and Segregation:
 - Identify all waste streams containing **AU1235**, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials, gloves)[1].
 - Segregate **AU1235** waste from other laboratory waste[1].
- Containerization:
 - Use a dedicated, properly labeled, and leak-proof container for all **AU1235** waste[1].
 - The label should clearly indicate "Hazardous Waste" and "**AU1235** Waste"[1].
- Disposal of Unused Product:
 - Carefully transfer any unused solid **AU1235** into the designated hazardous waste container. Do not dispose of it down the drain or in regular trash[1].

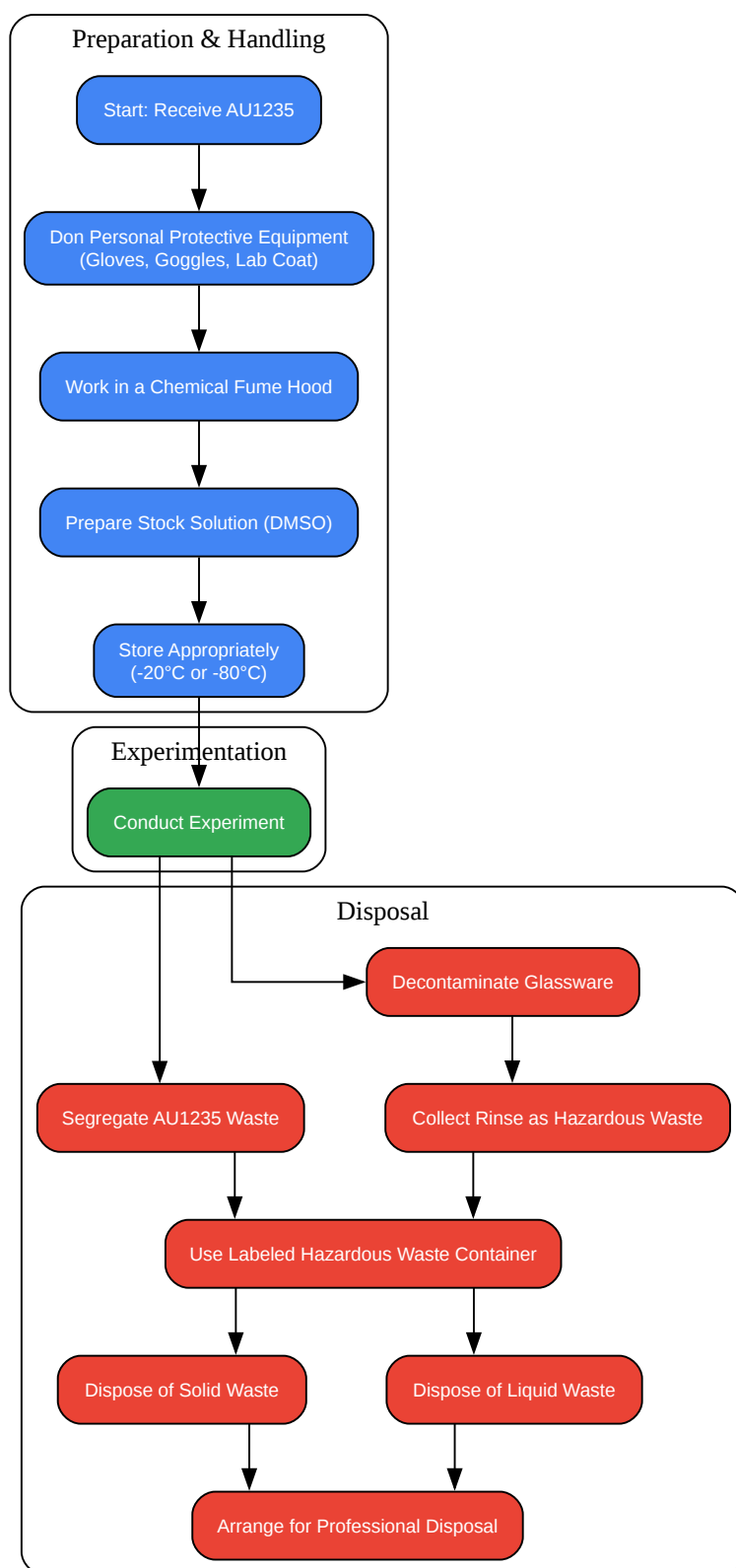
- Disposal of Solutions:
 - Collect all aqueous and solvent-based solutions containing **AU1235** in a designated liquid hazardous waste container[1].
- Decontamination of Labware:
 - Rinse non-disposable glassware and equipment that has been in contact with **AU1235** with a suitable solvent (e.g., ethanol or acetone) in a well-ventilated area[1].
 - Collect the rinse solvent as hazardous waste[1].
 - After the solvent rinse, wash the labware with soap and water[1].
- Final Disposal:
 - Securely seal the waste container when it is no more than 80% full[1].
 - Arrange for collection and disposal through your institution's approved hazardous waste management vendor[1].

Emergency Procedures

Based on the SDS for a similar compound, N-(1-Adamantyl)-Urea, the following first aid measures are recommended in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid[2].
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse[2].
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid[2].
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water[2].

Workflow for Safe Handling and Disposal of AU1235



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Caption: Workflow for the safe handling, use, and disposal of **AU1235** in a laboratory setting.

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